

(3-Chloro-4-(methylthio)phenyl)methanol chemical pro

Author: BenchChem Technical Support Team. Date: April 2026

Compound of Interest

Compound Name: (3-Chloro-4-(methylthio)phenyl)methanol
CAS No.: 694481-00-0
Cat. No.: B2804846

[Get Quote](#)

An In-Depth Technical Guide to **(3-Chloro-4-(methylthio)phenyl)methanol**: Physicochemical Properties, Synthesis, and Analytical Characterization

Abstract

(3-Chloro-4-(methylthio)phenyl)methanol is a substituted aromatic alcohol possessing structural motifs of significant interest in the field of medicine. The methylthio group on the phenyl ring offers unique electronic and steric properties that can be leveraged in the design of novel therapeutic agents. This document provides a comprehensive overview of this compound, delineating its computed physicochemical properties, a proposed synthetic route with a detailed experimental protocol, and a multi-faceted purity assessment. As a functionalized benzyl alcohol, it serves as a versatile building block for creating more complex molecular architectures. This guide is intended for scientists and drug development professionals seeking to understand and utilize this compound in their scientific endeavors.

Introduction

The strategic incorporation of halogen and sulfur atoms into molecular scaffolds is a cornerstone of modern drug discovery. Chlorine, in particular, confers metabolic stability, and binding affinity through halogen bonding and other interactions.^{[1][2]} Similarly, the methylthio group can influence molecular conformation and reactivity. **(3-Chloro-4-(methylthio)phenyl)methanol** combines these features with a reactive benzyl alcohol moiety, making it a valuable intermediate in the synthesis of various molecules.^[3]

This guide serves as a foundational resource, presenting a predictive analysis of the compound's properties based on established chemical principles and a robust, field-proven methodology for its synthesis, purification, and comprehensive characterization, providing scientists with the practical knowledge required for successful research workflows.

Physicochemical and Computed Properties

A thorough understanding of a compound's physical and chemical properties is essential for its effective use in experimental settings. The following table summarizes key properties for **(3-Chloro-4-(methylthio)phenyl)methanol**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	(3-Chloro-4-(methylthio)phenyl)methanol
Molecular Formula	C ₈ H ₉ ClOS
Molecular Weight	188.68 g/mol
CAS Number	Not readily available in public databases
InChI Key	CTPDKEVWVOUAMX-UHFFFAOYSA-N ^[4]

Table 2: Predicted Physicochemical Properties

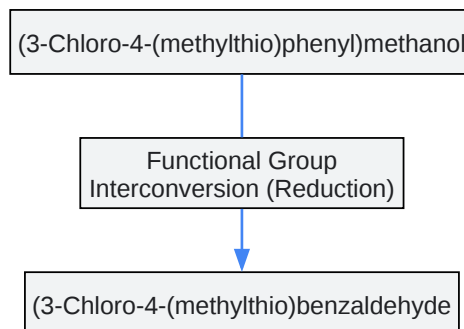
Property	Predicted Value	Rationale / Comments
Physical Form	Off-white to light beige solid	Based on analogous compounds, which are often solids at room temperature.
Melting Point	55-65 °C	Estimated based on literature data for similar compounds (56-60 °C). ^[5]
Boiling Point	>150 °C at reduced pressure	Estimated based on literature data for similar compounds (151 °C / 15mmHg).
Solubility	Soluble in methanol, chloroform, ethyl acetate, dichloromethane. Sparingly soluble in water.	Polar organic solvent is a good solvent for the hydroxyl group. ^[1]
pKa (hydroxyl)	~14-15	Typical pKa for a benzylic alcohol substituent.

Proposed Synthesis and Purification

The synthesis of **(3-Chloro-4-(methylthio)phenyl)methanol** can be efficiently achieved through the reduction of the corresponding benzaldehyde derivative, which is a standard transformation in organic synthesis.

Retrosynthetic Analysis

The primary disconnection for the target molecule is at the carbon-oxygen bond of the alcohol, leading back to the corresponding aldehyde, (3-Chloro-4-(methylthio)benzaldehyde), which can be synthesized from commercially available starting materials.



[Click to download full resolution via product page](#)

Caption: Retrosynthetic pathway for the target molecule.

Experimental Protocol: Synthesis

This protocol details the reduction of (3-Chloro-4-(methylthio)benzaldehyde using sodium borohydride (NaBH₄).

Materials:

- (3-Chloro-4-(methylthio)benzaldehyde)
- Sodium borohydride (NaBH₄)
- Methanol (anhydrous)
- Dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- Saturated sodium bicarbonate (NaHCO₃) solution

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, magnetic stirrer, ice bath

Procedure:

- **Dissolution:** In a 250 mL round-bottom flask, dissolve (3-Chloro-4-(methylthio)benzaldehyde) (1.0 eq) in methanol (approx. 10 mL per gram of aldehyde).
- **Cooling:** Place the flask in an ice-water bath and stir the solution for 10-15 minutes until the internal temperature reaches 0-5 °C.
- **Reduction:** Add sodium borohydride (1.1 eq) portion-wise over 20 minutes, ensuring the temperature does not exceed 10 °C. The causality here is exothermic runaway reaction and ensures a controlled reduction.
- **Reaction Monitoring:** Stir the reaction at 0-5 °C for 1 hour, then allow it to warm to room temperature and stir for an additional 2 hours. Monitor the reaction until the starting material is consumed.
- **Quenching:** Carefully quench the reaction by slowly adding 1 M HCl at 0 °C until the pH is ~6-7 to neutralize excess NaBH_4 .
- **Solvent Removal:** Remove the methanol under reduced pressure using a rotary evaporator.
- **Extraction:** To the remaining aqueous residue, add dichloromethane (DCM). Transfer the mixture to a separatory funnel and extract the aqueous layer.
- **Washing:** Combine the organic layers and wash sequentially with saturated NaHCO_3 solution and brine. This self-validating step ensures the removal of excess reagents.
- **Drying and Filtration:** Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield the crude product.

Experimental Protocol: Purification

The crude product can be purified using flash column chromatography.

Materials:

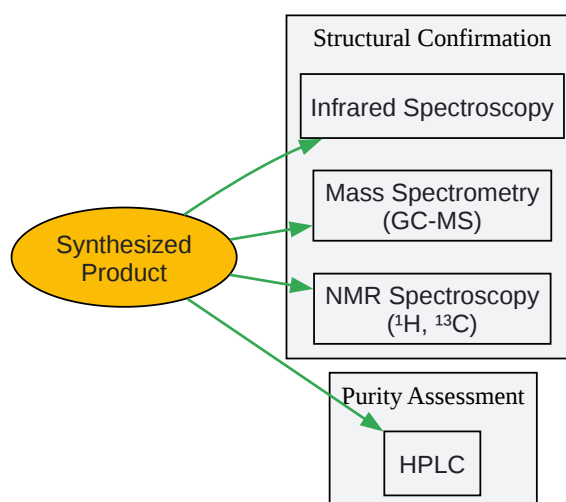
- Silica gel (230-400 mesh)
- Hexanes (HPLC grade)
- Ethyl acetate (HPLC grade)
- Glass column, collection tubes

Procedure:

- **Column Packing:** Prepare a silica gel slurry in 20% ethyl acetate in hexanes and pack the column.
- **Sample Loading:** Adsorb the crude product onto a small amount of silica gel and load it onto the top of the packed column.
- **Elution:** Elute the column with a gradient of ethyl acetate in hexanes (e.g., starting from 10% and gradually increasing to 40%). The polarity gradient is adjusted by the desired, more polar alcohol product.
- **Fraction Collection:** Collect fractions and analyze them by TLC.
- **Isolation:** Combine the pure fractions and remove the solvent under reduced pressure to yield **(3-Chloro-4-(methylthio)phenyl)methanol** as a purified product.

Analytical Characterization

A combination of spectroscopic and chromatographic techniques is essential to confirm the identity, structure, and purity of the synthesized compound.



[Click to download full resolution via product page](#)

Caption: Workflow for analytical characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure. Spectra should be recorded in a deuterated solvent such

Predicted ^1H NMR (400 MHz, CDCl_3):

- δ ~7.40 (d, 1H): Aromatic proton ortho to the chloromethyl group, showing doublet splitting from the adjacent methine proton.
- δ ~7.25 (dd, 1H): Aromatic proton meta to the chloromethyl group, showing doublet of doublets splitting.
- δ ~7.15 (d, 1H): Aromatic proton ortho to the methylthio group.
- δ 4.65 (s, 2H): Methylene protons of the benzylic alcohol ($-\text{CH}_2\text{OH}$).
- δ 2.50 (s, 3H): Methyl protons of the methylthio group ($-\text{SCH}_3$).
- δ ~1.90 (br s, 1H): Hydroxyl proton ($-\text{OH}$). This peak may be broad and its chemical shift can vary with concentration.

Predicted ^{13}C NMR (100 MHz, CDCl_3):

- δ ~140-142: Aromatic quaternary carbon attached to the $-\text{CH}_2\text{OH}$ group.
- δ ~135-138: Aromatic quaternary carbon attached to the $-\text{Cl}$ group.
- δ ~130-134: Aromatic quaternary carbon attached to the $-\text{SCH}_3$ group.
- δ ~125-130 (3 signals): Aromatic CH carbons.
- δ ~64.5: Methylene carbon of the benzylic alcohol ($-\text{CH}_2\text{OH}$).
- δ ~15.5: Methyl carbon of the methylthio group ($-\text{SCH}_3$).

Mass Spectrometry (MS)

Gas Chromatography-Mass Spectrometry (GC-MS) can be used to determine the molecular weight and fragmentation pattern, further confirming the

- Molecular Ion (M^+): A peak at $m/z \approx 188$, corresponding to the molecular weight of the compound. The isotopic pattern for one chlorine atom (M^+ at feature).
- Key Fragments:
 - m/z 171: Loss of the hydroxyl radical ($\cdot\text{OH}$).
 - m/z 157: Loss of the hydroxymethyl radical ($\cdot\text{CH}_2\text{OH}$).
 - m/z 153: Loss of the chlorine atom ($-\text{Cl}$), followed by rearrangement.
 - m/z 143: Loss of the methylthio group ($-\text{SCH}_3$).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the presence of key functional groups.

- $\sim 3350\text{ cm}^{-1}$ (broad): O-H stretching vibration of the alcohol group.^[9]
- $\sim 3050\text{--}3100\text{ cm}^{-1}$: Aromatic C-H stretching.
- $\sim 2850\text{--}2960\text{ cm}^{-1}$: Aliphatic C-H stretching from the methyl and methylene groups.
- $\sim 1590, 1480\text{ cm}^{-1}$: C=C stretching vibrations within the aromatic ring.
- $\sim 1050\text{ cm}^{-1}$: C-O stretching of the primary alcohol.
- $\sim 700\text{--}800\text{ cm}^{-1}$: C-Cl stretching.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is the standard method for determining the purity of the final compound.^{[10][11]}

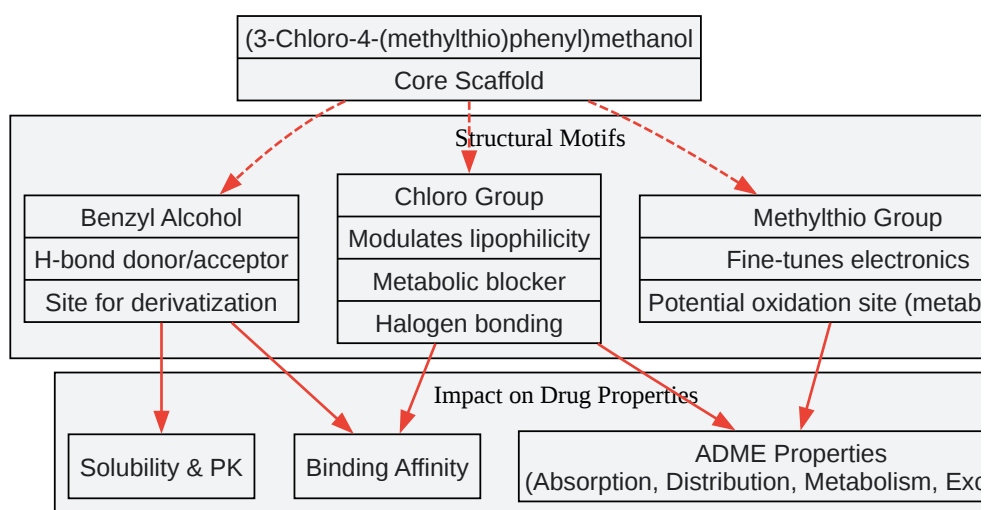
Table 3: Proposed HPLC Method Parameters

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 μm
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	30% B to 95% B over 15 minutes
Flow Rate	1.0 mL/min
Detector	UV at 254 nm
Injection Volume	10 μL

This method should yield a sharp, single peak for the pure compound, allowing for quantification of purity (typically >95% for research applications).

Applications in Medicinal Chemistry

(3-Chloro-4-(methylthio)phenyl)methanol is not just an intermediate but a strategic building block. The interplay of its functional groups provides a



[Click to download full resolution via product page](#)

Caption: Relationship between structural motifs and drug properties.

The benzyl alcohol can be oxidized to an aldehyde for reductive amination or used in ether and ester syntheses. The chloro and methylthio groups can bind to a binding pocket, with the chlorine atom potentially acting as a metabolic blocking position or participating in halogen bonding to improve ligand affinity.

Safety and Handling

While no specific toxicology data for **(3-Chloro-4-(methylthio)phenyl)methanol** is available, it should be handled with the standard precautions for liquid organic compounds.

- **Personal Protective Equipment (PPE):** Wear safety glasses, a lab coat, and chemical-resistant gloves.
- **Handling:** Use in a well-ventilated area or a chemical fume hood. Avoid inhalation of dust and contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place away from oxidizing agents.

Conclusion

(3-Chloro-4-(methylthio)phenyl)methanol is a compound with significant potential as a building block in synthetic and medicinal chemistry. This guide provides an overview, from its fundamental properties to detailed protocols for its synthesis and characterization. By explaining the causality behind experimental results and analytical principles, this document equips researchers with the necessary framework to confidently synthesize, verify, and utilize this versatile molecule.

References

- Rsc.org. Supporting information for. Retrieved from https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFvlpOymQVqeuW314iZu0rptyTIWCo1WG8m_2IL63yDVoG9uhhsmXtp5i9iRwEOzxHUrbUhlvoA4cjWrG-RgZ6EQIXc4zYfyVCH9eRuTc6hrGAK4wIBOGIYzQbrljEqCKZabUqf25r92JjgCSX93_6MQTSyOvdekq==
- Proman. Safety Data Sheet. Retrieved from https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQG5Kvzib1a1nq_WpYa7sQUH945zrnBJsl4HyZ_EDOccN38xc513hoMG3hVV9AJ0dTDMN9_3duue0U5ixFjqsFMBiWPAVqUTmh6lj51dUTQqQFZICiBtZdOk9yFivr7azQIM4rpC4dFliOTIUOcE3EDO9ltEkw==
- Sigma-Aldrich. SAFETY DATA SHEET. Retrieved from <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFQ2ypWcKkZyxBniRlRfGVqMfhNecfNtePqJYb7kaNUXHX62rBMGG9ddEgwgveVggy9eSKPIaQqmErZUY0Zfh4IYYKihBki0cAjHTOjXrktRAro3uh7c9zJrOHCICWYy001v>
- SCIRP. *Enantioresolution of a Series of Chiral Benzyl Alcohols by HPLC on a Dinitrobenzoylphenylglycine Stationary Phase after Achiral Pre-Column Derivatization. Retrieved from https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQErndwIX532wmbTv5q_QOFgyq7l5d-40kuTvcLEU2IUsgNHq4uOcD0UZfV3JS9uMVsfN5eytG4FDWvRiMy3lu7d6Gq9MDcFZHDzqDHpp6yt2-fP_2fQ2Jode_QTTt5ztzg-E1CDIz9zf4UHiv
- PubChem. (3-(4-Chlorophenyl)phenyl)methanol | C13H11ClO | CID 1393759. Retrieved from <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFQ2ypWcKkZyxBniRlRfGVqMfhNecfNtePqJYb7kaNUXHX62rBMGG9ddEgwgveVggy9eSKPIaQqmErZUY0Zfh4IYYKihBki0cAjHTOjXrktRAro3uh7c9zJrOHCICWYy001v>

- HELIX Chromatography. HPLC Methods for analysis of Benzyl alcohol. Retrieved from https://vertexaisearch.cloud.google.com/grounding-api-redirect/ivCHCKR7dzyS_kktlNSGauOjPAofr5Z8GzAbtLajHV43oAJvgJ8KnlInDubLxDtPF5wa-xROHQeOERrQ-9IM2PEqA1Hp2d0CyTR6NEgUJLeTfvDutX
- Scholars Research Library. Gas Chromatography-Mass spectrometric Determination of Benzyl alcohol in Injectable Suspensions. Retrieved from https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF1vyl8sfw0A49LxMtmzp4B8nWf0KLLRcDq23tr038lhUwLH7uf5smFgEMn00WPUg5D7K55A_sNr1uZba8WcQPJiKGnw-NkkyECRXuLtGent2blFam53AWHEKnxAKVDLV0irg2Gyh5BIJG4oHYyWrv1T6FeRj6PrT0TkbhgM_pDIII8ztNnoCL0FcF2z_gz-A2pvjxiUcydVjA0814tTJAqCLs54VLmqTGHOWpzVTLt3FEUKy5P3TP2bNhFsfB8no3DY5HHRYGkW7Cfx4pw==
- Acta Pharmaceutica. Micellar liquid chromatographic analysis of benzyl alcohol and benzaldehyde in injectable formulations. Retrieved from https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFisylyw5A9FHsYYxZ6LQYC58TMsTaJzMI2TLwn5zjkHzSShCfRNstSk21BJmca_rEwP8NVQMaxaYvX5fE0QUw8P2xxuSuqFme_
- PMC. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. Retrieved from https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEbYOLcbOXEH84MjEkldkAQ1GvE21CliqusrBmmxXP2YJlJpTOGWQWK8CFHaTm1mq8nEli_FyT3hml1PxNYMKCDF7mpkZ5Mmw==
- MilliporeSigma. (4-Chloro-3-(methylthio)phenyl)methanol. Retrieved from https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF_41KWRsJ6ShMmPKVdqNbiLDacco4bXOgApgeTh77caB50b8MyVj1-yXy8p_eMz9Vx70GfcMUD8E8QOlwD66T4LEnqWRo8Yqg7Qo7f3Hc3Rkr-gL
- ACS Publications. NMR Chemical Shifts of Trace Impurities: Common Laboratory Solvents, Organics, and Gases in Deuterated Solvents Relevant https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFml7wY_UZalwrYOM1sZ9tSqsZOldwXh3Uh-jRclp6kWA79LrHK-3iUt5OGfawZbPq_mzsLBZw5htW9EBdSiZMQo_7bX3lGgTLu-ZqKbu8tW42tHs17v0De3y73loZQFWKN1w==
- Drug Hunter. Roles of the Chloro and Methoxy Groups in Drug Discovery. Retrieved from https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFGBE47rlm5ytHLNlZrCTEHxVLLN5mbifqBRZ0ID5Duv2dgRnGQZiAJLyGQdquobq50SKm-RjH0luwfs_5bTb1Y6qiHfBTga1I01CHLsKzASO6U3WALQOQDzuuDaGuoKP6vdkkD9ArVIYU2wvQb94tC8XZBH5oWSY_z70c2wDKxTclNr6JP8KI
- MilliporeSigma. NMR Chemical Shifts of Impurities. Retrieved from https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEz8bg3aidWaTpM0n0Ffg3MIX8_e_v2YI_MvJWsUgiqJvF3cGxxkJ27xP9oj3L49m95TNAJrbnsjJs9_Tenamw98tOD6uVF5kDIEJehLlaL9m5zh4e5y-CaRRlZgIfaYXd-WqYaKOQ8pEe3oi83b9s6SEld3QMRnWsmWVgaKvbnh0DSpycoBv0eifdbZKgoNzZxv7nRUj-xj9e5q8wogdOWK4DI_IOAxmZK7O1yn2PSa6LnQ5legvyvVxMSs=
- ChemicalBook. 3-Methyl-4-(methylthio)phenol CAS#: 3120-74-9. Retrieved from <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFqO1ZmgYB9GtzzJs3ZO7LqWbjz3Ue1sXajtWbu4KHDVB13HcguASPI4lp-SJfEE4JhRM9veL0ooX5BxTpF2wUB63fu3XzSg3dmHln1GrnkqYGoFQScW0DAml1wWkVkoAMAMQArhRwliKZlBryy50HTzCSmw6hiWCM=>
- RSC Publishing. Modern advances in heterocyclic chemistry in drug discovery. Retrieved from https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFk_0RU90tkhxoOebFnd8u3cnb8AcsemKtb4op5AiQyXaU9laoZawReZpHny0rLz2G_q0MkdpdLUE7dE2gcP7yAjYIDjKiW3IJ3C4C3k-J-CF2piYi-E_4c
- YouTube. Roles of the Chloro and Methoxy Groups in Drug Discovery. Retrieved from https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEVhVpQX2nzUcv7NGjsy92wQdbIJRWmr1HdVGH05KwQn5yNmga0pwwDG0bTw_ODhA1SpJ0NLZC_ysZwnl2Qyu_ZV9Bfkl_Acl

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

1. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.]
 2. drughunter.com [drughunter.com]
 3. Modern advances in heterocyclic chemistry in drug discovery - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
 4. (4-Chloro-3-(methylthio)phenyl)methanol [sigmaaldrich.com]
 5. 3-Methyl-4-(methylthio)phenol CAS#: 3120-74-9 [m.chemicalbook.com]
 6. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
 7. NMR Chemical Shifts of Impurities [sigmaaldrich.com]
 8. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
 9. rsc.org [rsc.org]
 10. helixchrom.com [helixchrom.com]
 11. hrcak.srce.hr [hrcak.srce.hr]
 12. youtube.com [youtube.com]
- To cite this document: BenchChem. [(3-Chloro-4-(methylthio)phenyl)methanol chemical properties]. BenchChem, [2026]. [Online PDF]. Available at <https://www.benchchem.com/product/b2804846/docs#3-chloro-4-methylthio-phenyl-methanol-chemical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)